

In-Depth Technical Guide to the Physical Properties of (Z)-4-Heptenal

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Compound of Interest

Compound Name: *cis-4-Heptenal*

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This document provides a comprehensive technical overview of the core physical properties of (Z)-4-Heptenal (CAS No. 6728-31-0). The information is intended for use in research, quality control, and development settings. Data is presented in a structured format, and generalized experimental protocols for determining these properties are detailed.

Core Physical and Chemical Properties

(Z)-4-Heptenal is an unsaturated aldehyde known for its potent green, fatty, and creamy aroma, making it a significant compound in the flavor and fragrance industry.^{[1][2]} Its physical characteristics are crucial for its application, handling, and synthesis. It typically appears as a colorless to pale yellow liquid.^{[1][3]}

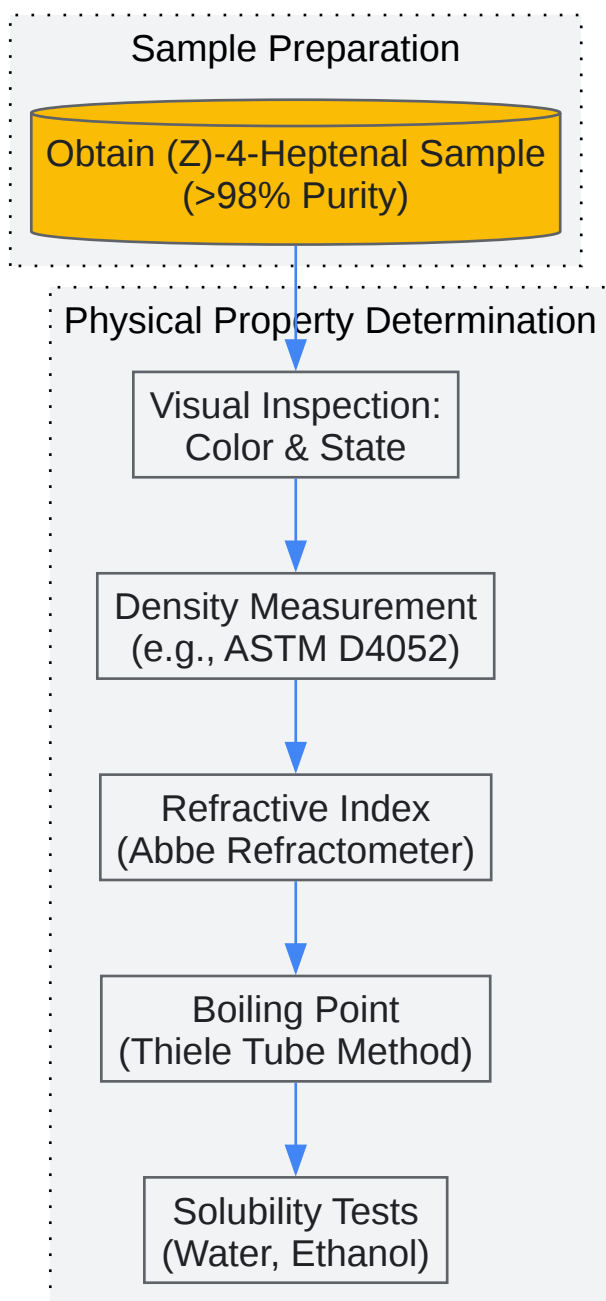
Data Summary

The quantitative physical properties of (Z)-4-Heptenal are summarized in the table below for ease of reference and comparison.

Property	Value	Conditions
Molecular Formula	C ₇ H ₁₂ O	
Molecular Weight	112.17 g/mol	
Boiling Point	60 °C	@ 30 mmHg[1][4]
161 °C	@ 760 mmHg (Normal)[3]	
Density	0.843 - 0.852 g/cm ³	@ 25 °C[1]
0.850 g/mL	@ 20 °C[5]	
Refractive Index (n _D)	1.432 - 1.436	@ 20 °C[1][4][6]
Flash Point	43.33 °C (110 °F)	Tag Closed Cup (TCC)[1][6]
Solubility	Soluble in alcohol and fixed oils.[1][4]	
Water Solubility	~1810 mg/L (Slightly soluble/Insoluble)	@ 25 °C (Estimated)[1][4][6]
Vapor Pressure	3.641 mmHg	@ 25 °C (Estimated)[1][6]
logP (Octanol/Water)	2.174	(Estimated)[1][6]

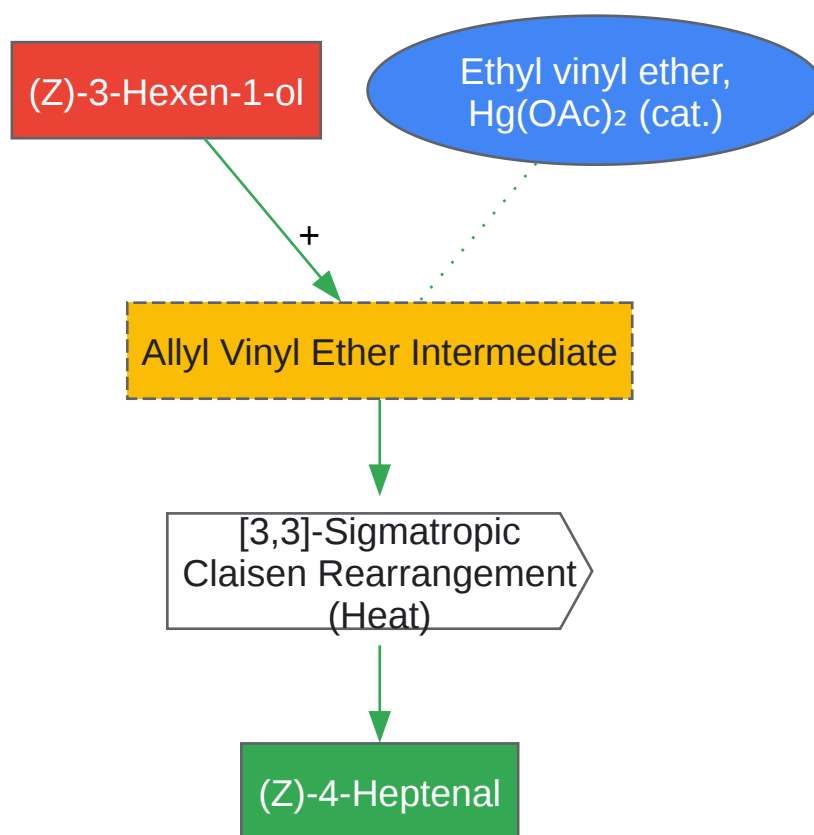
Visualized Workflows and Pathways

To better illustrate the processes related to (Z)-4-Heptenal, the following diagrams outline a general experimental workflow for its physical characterization and a plausible synthetic route.



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Caption: Experimental workflow for physical characterization.



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Caption: Plausible synthesis via Claisen rearrangement.

Detailed Methodologies: Experimental Protocols

The following sections describe generalized, standard protocols for determining the key physical properties of liquid aldehydes like (Z)-4-Heptenal. Specific instrument operating procedures should always be followed.

Determination of Boiling Point (Thiele Tube Method)

The boiling point is a fundamental physical constant. For small sample volumes, the Thiele tube method is highly effective.^[7]

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. In this micro method, this point is observed when a rapid and continuous stream of bubbles emerges from an inverted capillary tube submerged in the heated liquid.^{[5][8]}

Procedure:

- **Sample Preparation:** Place approximately 0.5 mL of (Z)-4-Heptenal into a small fusion tube.
- **Capillary Tube:** Place a small capillary tube, sealed at one end, into the fusion tube with the open end submerged in the liquid.
- **Assembly:** Attach the fusion tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer's bulb.
- **Heating:** Insert the assembly into a Thiele tube containing a high-boiling mineral oil, ensuring the heat is applied to the side arm.
- **Observation:** Heat the apparatus gently. As the temperature rises, air trapped in the capillary will slowly bubble out. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary.
- **Measurement:** Record the temperature (t_1) when the continuous stream of bubbles is observed. Remove the heat source and allow the apparatus to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point (t_2).
[5]
- **Reporting:** Record the atmospheric pressure at the time of the measurement.

Measurement of Density (Digital Density Meter)

Density is a crucial parameter for quality control and for converting mass to volume. ASTM D4052 is a standard method for this determination using a digital density meter.[9]

Principle: A digital density meter measures the oscillation period of a U-shaped borosilicate glass tube filled with the sample. The density is directly proportional to the square of the oscillation period. The instrument is calibrated using fluids of known density, such as dry air and ultrapure water.

Procedure:

- **Calibration:** Calibrate the instrument according to the manufacturer's instructions, typically with dry air and degassed, high-purity water at the measurement temperature (e.g., 20°C or

25°C).

- **Sample Injection:** Inject the (Z)-4-Heptenal sample into the cleaned and dried measurement cell using a syringe, ensuring no air bubbles are introduced. The volume required is typically 1-2 mL.
- **Equilibration:** Allow the sample to reach thermal equilibrium within the cell, which is maintained at a constant temperature by a Peltier system.
- **Measurement:** Once the oscillation period stabilizes, the instrument automatically calculates and displays the density.
- **Cleaning:** Thoroughly clean the measurement cell with appropriate solvents (e.g., ethanol followed by acetone) and dry it completely before the next measurement.

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how light propagates through a substance and is a sensitive indicator of purity.

Principle: An Abbe refractometer measures the critical angle of refraction of a thin liquid film placed between two prisms. This angle is used to calculate the refractive index of the liquid. The instrument is typically calibrated with distilled water.

Procedure:

- **Calibration:** Turn on the refractometer and the circulating water bath set to 20.0 ± 0.1 °C. Calibrate the instrument by placing a few drops of distilled water on the prism and adjusting until the reading matches the known refractive index of water at that temperature (1.3330).
- **Sample Application:** Open the prisms and clean them carefully with a soft tissue and a suitable solvent (e.g., acetone). Apply 2-3 drops of (Z)-4-Heptenal onto the surface of the lower prism.^[10]
- **Measurement:** Close the prisms firmly. Look through the eyepiece and turn the adjustment knob until the boundary line between the light and dark fields is sharp and centered on the crosshairs. If color fringing (dispersion) is observed, adjust the compensator dial to eliminate it.

- Reading: Read the refractive index value directly from the instrument's scale.
- Cleaning: Immediately after the measurement, clean the prisms thoroughly to prevent residue from affecting subsequent readings.

Assessment of Solubility

Solubility provides insight into the polarity and intermolecular forces of a compound.^{[1][11]}

Principle: The "like dissolves like" rule is the guiding principle. The solubility of (Z)-4-Heptenal in various solvents is determined by observing whether a homogeneous solution (miscible) or distinct layers (immiscible) form upon mixing.^[1]

Procedure:

- Setup: Label a series of small test tubes for each solvent to be tested (e.g., Water, Ethanol, Hexane).
- Qualitative Test: Add approximately 0.5 mL of (Z)-4-Heptenal to each test tube.
- Solvent Addition: Add 2 mL of the respective solvent to each tube.
- Mixing: Stopper and shake each tube vigorously for 10-20 seconds.^[6]
- Observation: Allow the tubes to stand and observe the contents.
 - Soluble/Miscible: A single, clear liquid phase is observed.
 - Insoluble/Immiscible: Two distinct liquid layers are visible, or the sample remains undissolved.
- Reporting: Record the results as soluble, partially soluble, or insoluble for each solvent. For (Z)-4-Heptenal, it is expected to be soluble in organic solvents like ethanol and insoluble or only slightly soluble in water.^[4]

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